

# Kelex 100 vs pleconaril antiviral activity

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

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## Pleconaril Antiviral Profile

The following table consolidates the key experimental and clinical data available for Pleconaril.

Feature	Description
Drug Class	Viral capsid inhibitor [1] [2] [3]
Primary Antiviral Target	Viruses in the <b>Picornaviridae</b> family (e.g., Enterovirus, Rhinovirus) [1] [2] [3]
Mechanism of Action	Binds to a hydrophobic pocket in the viral capsid protein VP1. This stabilizes the capsid, preventing viral uncoating and attachment to host cells [1] [2] [3].
In Vitro Potency (IC <sub>50</sub> )	<b>50 nM</b> (inhibition of viral replication) [1]

| **In Vivo/Clinical Efficacy** | • **Experimentally induced Coxsackievirus A21 infection:** Significant reduction in viral shedding and illness symptoms vs. placebo [4]. • **Compassionate use:** Used in severe enterovirus infections in neonates and immunodeficient patients [1]. || **Activity Against FMDV** | **Not effective** against Foot-and-Mouth Disease Virus (FMDV) serotype O in vitro [5]. |

## Detailed Experimental Protocols

Here are the methodologies from key studies investigating Pleconaril's activity.

### Clinical Trial in Experimentally Induced Coxsackievirus A21 Infection [4]

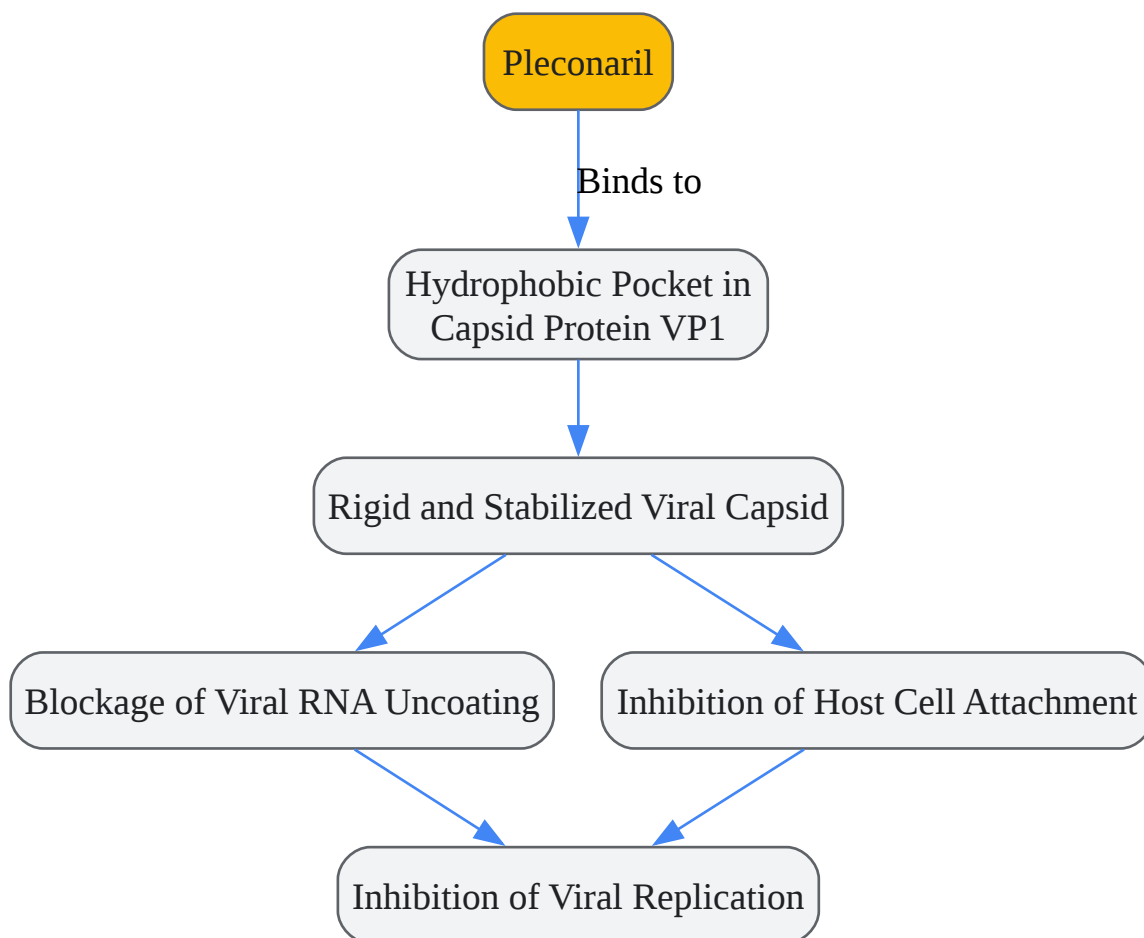
- **Objective:** To assess the efficacy and safety of Pleconaril in treating a viral respiratory infection.
- **Design:** A randomized, double-blind, placebo-controlled study.
- **Subjects:** 33 adults.
- **Dosing:** Treatment group received **200 mg Pleconaril** orally twice daily (with an initial 400 mg loading dose) for 7 days.
- **Viral Challenge:** Fourteen hours after the initial dose, subjects were inoculated intranasally with 100 plaque-forming units of coxsackievirus A21.
- **Primary Outcomes:** Measurement of viral shedding in nasal secretions, nasal mucus production, and total respiratory illness symptom scores.

### In Vitro Assessment Against Foot-and-Mouth Disease Virus (FMDV) [5]

- **Objective:** To evaluate the in vitro antiviral efficacy of Pleconaril against FMDV.
- **Cell Line:** Baby Hamster Kidney (BHK21) cells.
- **Methodology:**
  - **Cytotoxicity Assay:** Determined the Maximum Non-Toxic Concentration (MNTC) of Pleconaril for BHK21 cells.
  - **Antiviral Activity:** Cells were infected with FMDV serotypes O, A, and Asia 1 and treated with Pleconaril at concentrations below the MNTC.
  - **Analysis:** Antiviral activity was evaluated through:
    - **Cytopathic Effect (CPE) Inhibition Assay:** Visual inspection for virus-induced cell death.
    - **Sandwich ELISA & Molecular assays (PCR/real-time PCR):** Detection of viral antigen and nucleic acid to confirm viral replication.

## Mechanism of Action Workflow

The diagram below illustrates the established mechanism of action for Pleconaril.



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## Research Status and Considerations

- **Regulatory Status:** Pleconaril is **not approved** by the U.S. FDA. Its initial New Drug Application was rejected primarily due to safety concerns, including the induction of cytochrome P450 3A enzymes (which leads to drug interactions) and side effects like menstrual irregularities in women using oral contraceptives [1] [2] [3].
- **Resistance:** Resistance to Pleconaril can develop through mutations in the VP1 capsid protein (e.g., at positions 152 and 191 in rhinovirus, and 1092 in coxsackievirus B3), which decrease the drug's binding efficiency [3].

## How to Proceed with the Comparison

Since data on "Kelex 100" is unavailable in the context of antiviral research, you may find it helpful to:

- **Verify the compound name:** "Kelex 100" might be a code name for a developmental compound, or it could be known by a different standardized name (e.g., an IUPAC name or a generic name). Confirming this is the first step.
- **Search specialized databases:** Once the identity is confirmed, you can search for pharmacological data in specialized databases like PubMed, Google Scholar, or chemical registries such as PubChem.

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## References

1. | Enterovirus | CAS 153168-05-9 | Buy Pleconaril from... Pleconaril [invochem.com]
2. : Uses, Interactions, Pleconaril of Action | DrugBank Online Mechanism [go.drugbank.com]
3. - Wikipedia Pleconaril [en.wikipedia.org]
4. Clinical activity of pleconaril in an experimentally induced... [pubmed.ncbi.nlm.nih.gov]
5. In vitro antiviral efficacy of pleconaril and ribavirin on foot-and-mouth... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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